

Comprehensive Safety and Handling Guide for 251293-28-4 (GSK5182)

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Compound of Interest

Compound Name: 251293-28-4

CAS No.: 251293-28-4

Cat. No.: B612500

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling the compound associated with CAS number **251293-28-4**. It is critical to note that this CAS number has been associated with both the peptide Urotensin II (human) and the small molecule GSK5182. This document will focus on GSK5182, a potent and selective inverse agonist of the estrogen-related receptor gamma (ERR γ), due to its significant biological activity and the implicit risks associated with handling such a compound in a research and drug development setting.[1][2] While a formal Safety Data Sheet (SDS) for GSK5182 is not readily available, the following guidelines are based on established best practices for handling potent, powdered research compounds and are designed to ensure the safety of all laboratory personnel.

Understanding the Compound: GSK5182

GSK5182 is a highly selective inverse agonist of ERR γ with an IC₅₀ of 79 nM.[1] It is known to induce reactive oxygen species (ROS) in hepatocellular carcinoma cells and has demonstrated anti-diabetic effects in mouse models.[1] Given its potent biological activity, all handling procedures must be conducted with the assumption that the compound is hazardous, and

appropriate measures must be taken to prevent exposure through inhalation, skin contact, or ingestion.

Engineering Controls: The First Line of Defense

Before detailing personal protective equipment (PPE), it is paramount to emphasize the importance of engineering controls. PPE should be considered the last line of defense.

- **Ventilation:** All work with powdered GSK5182 must be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation.
- **Containment:** For procedures with a high risk of aerosol generation, a glove box or other form of containment may be necessary.

Personal Protective Equipment (PPE): A Multi-Layered Approach

A comprehensive PPE strategy is essential for the safe handling of GSK5182. The following table outlines the minimum required PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Powder)	Safety glasses with side shields or goggles	Double-gloving with nitrile gloves	Disposable lab coat with tight-fitting cuffs	N95 or higher-rated respirator
Solution Preparation	Safety glasses with side shields or goggles	Nitrile gloves	Disposable lab coat	Not required if performed in a fume hood
In Vitro/In Vivo Dosing	Safety glasses with side shields	Nitrile gloves	Disposable lab coat	Dependent on the specifics of the procedure and risk of aerosolization

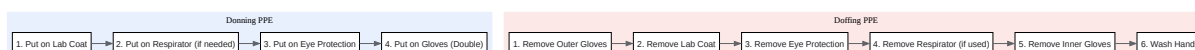
- **Rationale:** To prevent accidental splashes of solutions or contact with airborne powder.

- Procedure: Always wear safety glasses with side shields at a minimum. For tasks with a higher splash risk, such as preparing concentrated stock solutions, chemical splash goggles are recommended.
- Rationale: To prevent skin contact and absorption.
- Procedure:
 - Wear powder-free nitrile gloves.
 - For handling the solid form, double-gloving is required. The outer glove should be removed immediately after the weighing and aliquoting process is complete and disposed of as hazardous waste.
 - Change gloves frequently, and always before leaving the designated work area.
- Rationale: To protect the skin and personal clothing from contamination.
- Procedure:
 - A disposable, solid-front lab coat with tight-fitting cuffs is mandatory.
 - Lab coats should be changed immediately if they become contaminated.
 - Do not wear lab coats outside of the laboratory.
- Rationale: To prevent the inhalation of fine powders, which is a primary route of exposure for potent compounds.
- Procedure:
 - When handling powdered GSK5182 outside of a ventilated enclosure, a NIOSH-approved N95 respirator is required at a minimum.
 - Personnel must be properly fit-tested for the selected respirator.

Step-by-Step PPE Workflow: Donning and Doffing

Properly putting on and taking off PPE is as crucial as selecting the correct equipment to prevent cross-contamination.

- Gown: Put on a disposable lab coat, ensuring it is fully fastened.
- Respirator (if required): Perform a seal check to ensure a proper fit.
- Eye Protection: Put on safety glasses or goggles.
- Gloves: Don the inner pair of gloves, pulling the cuffs over the sleeves of the lab coat. Don the outer pair of gloves.
- Outer Gloves: Remove the outer pair of gloves, peeling them off without touching the outside with your bare hands. Dispose of them in the designated hazardous waste container.
- Gown: Remove the lab coat by rolling it down and away from your body, turning it inside out as you go. Dispose of it in the designated hazardous waste container.
- Eye Protection: Remove eye protection from the back to the front.
- Respirator (if required): Remove the respirator without touching the front.
- Inner Gloves: Remove the inner pair of gloves.
- Hand Hygiene: Wash your hands thoroughly with soap and water.



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Caption: Workflow for Donning and Doffing PPE.

Spill Management and Decontamination

In the event of a spill, evacuate the area and ensure it is well-ventilated. Only personnel with the appropriate training and PPE should clean up the spill.

- Solid Spills: Gently cover the spill with an absorbent material to avoid raising dust. Carefully scoop the material into a sealed, labeled container for hazardous waste.
- Liquid Spills: Absorb the spill with an inert material and place it in a sealed, labeled container for hazardous waste.
- Decontamination: Clean the spill area with a suitable laboratory detergent and then with 70% ethanol.

Disposal Plan

All waste contaminated with GSK5182, including disposable PPE, absorbent materials from spills, and empty vials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical in the standard trash or down the drain.

Storage

GSK5182 should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. [3] For long-term storage as a powder, -20°C is recommended.[3] Stock solutions should be stored at -80°C.[1][4]

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